

Methyl 4-bromo-3,5-dimethoxybenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methyl 4-bromo-3,5-dimethoxybenzoate

Cat. No.: B181869

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-bromo-3,5-dimethoxybenzoate is a halogenated aromatic compound that serves as a versatile synthetic intermediate in the fields of medicinal chemistry and materials science. Its substituted benzene ring structure, featuring a bromine atom and two methoxy groups, provides a unique combination of reactivity and functionality. This allows for its use in a variety of chemical transformations to construct more complex molecular architectures, particularly in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and potential applications of **Methyl 4-bromo-3,5-dimethoxybenzoate**, with a focus on its role in drug discovery and development.

Chemical and Physical Properties

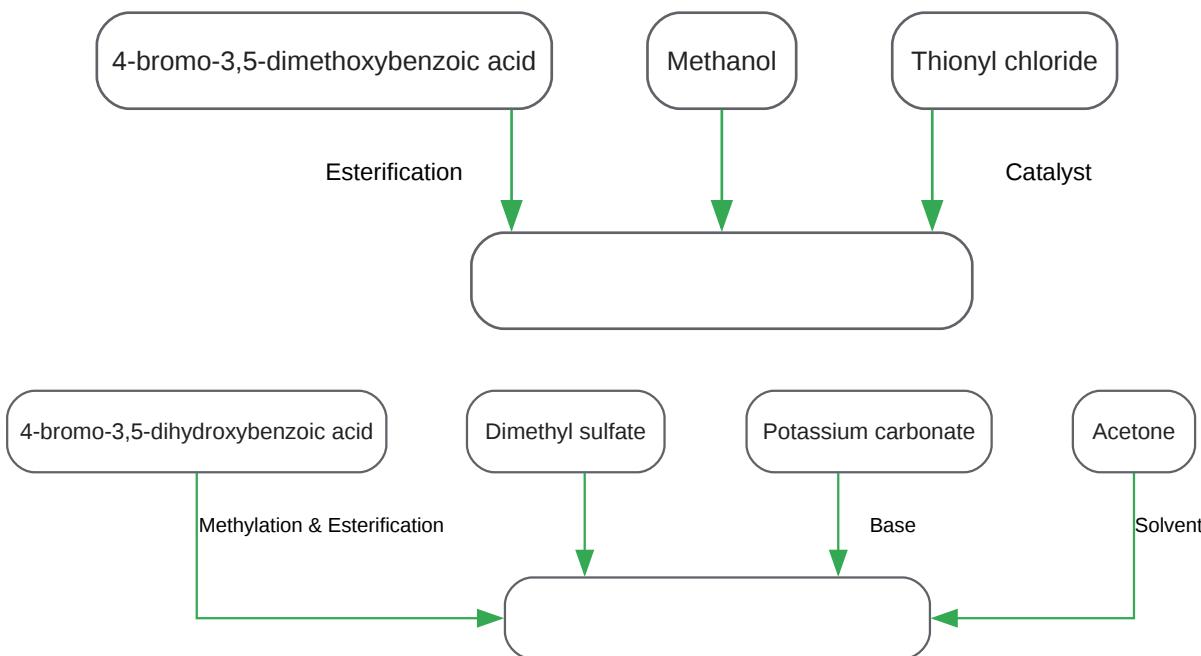
Methyl 4-bromo-3,5-dimethoxybenzoate is a white crystalline solid.^[1] Its fundamental chemical and physical properties are summarized in the table below.

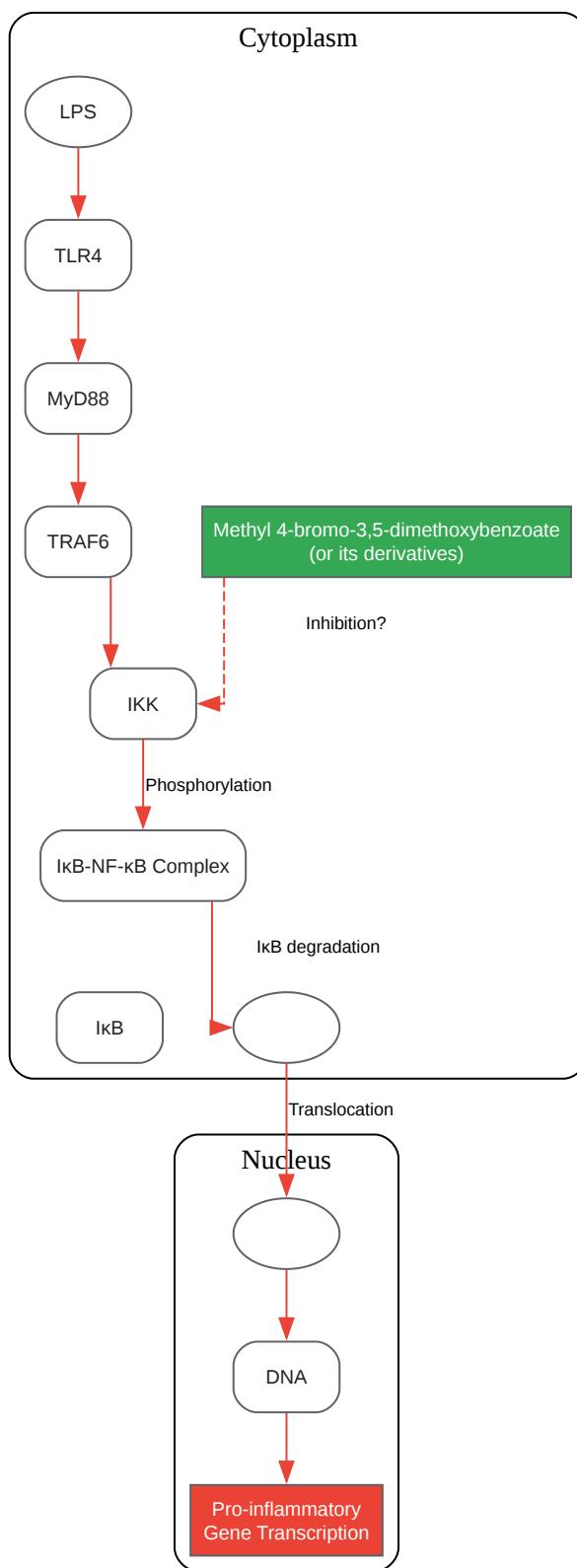
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₁ BrO ₄	[2] [3]
Molecular Weight	275.1 g/mol	[2] [3]
CAS Number	26050-64-6	[3] [4]
Appearance	White crystalline solid	[1]
Melting Point	124-126 °C	[3]
SMILES	COC1=CC(C(=O)OC)=CC(OC)=C1Br	[2]
InChIKey	DBPNSECLVZPWET-UHFFFAOYSA-N	[2]

Synthesis of Methyl 4-bromo-3,5-dimethoxybenzoate

Several synthetic routes to **Methyl 4-bromo-3,5-dimethoxybenzoate** have been reported, primarily involving the esterification of 4-bromo-3,5-dimethoxybenzoic acid or the methylation and bromination of precursors. Two common methods are detailed below.

Synthesis Workflow 1: Esterification of 4-bromo-3,5-dimethoxybenzoic acid



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